An In-Depth Technical Guide to Dimethyl Trimethylsilyl Phosphite: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*Dimethyl trimethylsilyl phosphite*
CAS No.:	*36198-87-5*
Cat. No.:	*B1347009*

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Introduction

Dimethyl trimethylsilyl phosphite, with the chemical formula $C_5H_{15}O_3PSi$, is a versatile organophosphorus reagent that has found significant utility in modern organic synthesis.[1] Its unique structure, combining a trivalent phosphorus atom with a labile trimethylsilyl group, imparts a distinct reactivity profile that enables a range of important chemical transformations. This guide provides a comprehensive overview of **dimethyl trimethylsilyl phosphite**, detailing its physicochemical properties, synthesis, handling, and key applications, with a focus on the mechanistic principles that underpin its utility.

Physicochemical Properties

Dimethyl trimethylsilyl phosphite is a liquid at room temperature with a molecular weight of 182.23 g/mol .[1][2] A summary of its key physical and chemical properties is presented in Table 1.

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Property	Value	Reference
Molecular Formula	$C_5H_{15}O_3PSi$	[1][2]
Molecular Weight	182.23 g/mol	[1][2]
CAS Number	36198-87-5	[1][2]
Appearance	Liquid	
Boiling Point	36-37 °C at 11 mmHg	
Density	0.954 g/mL at 25 °C	
Refractive Index	n20/D 1.410	
Linear Formula	$(CH_3)_3SiOP(OCH_3)_2$	

Spectroscopic Data

The structural characterization of **dimethyl trimethylsilyl phosphite** is crucial for its identification and purity assessment. While publicly available spectra are limited, key spectroscopic features can be inferred from its structure and related compounds.

- ^{1}H NMR: The proton NMR spectrum is expected to show a singlet for the nine protons of the trimethylsilyl (TMS) group and a doublet for the six protons of the two methoxy groups, with coupling to the phosphorus atom.
- ^{13}C NMR: The carbon NMR spectrum would display two distinct signals corresponding to the methyl carbons of the TMS and methoxy groups. The methoxy carbon signal would exhibit coupling to the phosphorus atom.
- ^{31}P NMR: The phosphorus-31 NMR spectrum is the most informative for characterizing this compound, and a single resonance is expected in the phosphite region of the spectrum.[3][4]
- IR Spectroscopy: The infrared spectrum would feature characteristic stretching vibrations for C-H, Si-C, P-O-C, and Si-O-P bonds.

Synthesis of **Dimethyl Trimethylsilyl Phosphite**

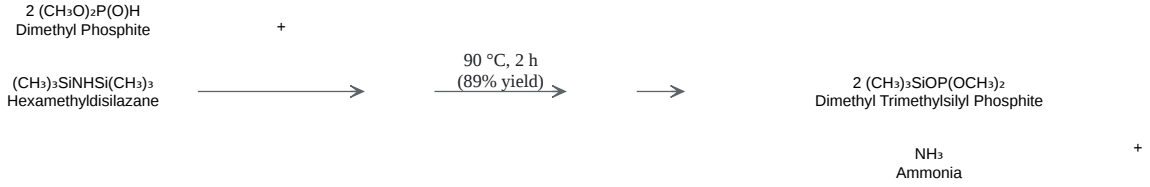
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A highly efficient method for the preparation of **dimethyl trimethylsilyl phosphite** involves the reaction of dimethyl phosphite with a silylating agent. One of the most common and effective methods utilizes hexamethyldisilazane (HMDS).

Synthesis from Dimethyl Phosphite and Hexamethyldisilazane

This procedure, adapted from the work of Sekine, Futatsugi, Yamada, and Hata, provides a high yield of the desired product.[2]

Reaction Scheme:



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Synthesis of **Dimethyl Trimethylsilyl Phosphite**.

Experimental Protocol:

- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a nitrogen inlet, combine dimethyl phosphite and a molar excess of hexamethyldisilazane.
- Reaction Conditions: Heat the reaction mixture to 90 °C with continuous stirring under an inert atmosphere of nitrogen for 2 hours.[2]
- Work-up and Purification: After the reaction is complete, allow the mixture to cool to room temperature. The product, **dimethyl trimethylsilyl phosphite**, can be isolated and purified

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by fractional distillation under reduced pressure. The primary byproduct, ammonia, is volatile and will be removed during this process.

Causality and Experimental Choices:

- Inert Atmosphere: The use of a nitrogen atmosphere is crucial to prevent the oxidation of the trivalent phosphite to a pentavalent phosphate and to avoid hydrolysis of the moisture-sensitive silyl ether bond.
- Temperature Control: The reaction temperature of 90 °C is optimal for driving the reaction to completion in a reasonable timeframe without significant decomposition of the product.
- Hexamethyldisilazane as Silylating Agent: HMDS is an effective silylating agent for this transformation. The driving force for the reaction is the formation of the strong Si-O bond and the release of volatile ammonia, which shifts the equilibrium towards the product.

Chemical Reactivity and Applications

The reactivity of **dimethyl trimethylsilyl phosphite** is dominated by the nucleophilic character of the phosphorus atom and the lability of the P-O-Si linkage. This allows it to participate in a variety of important synthetic transformations.

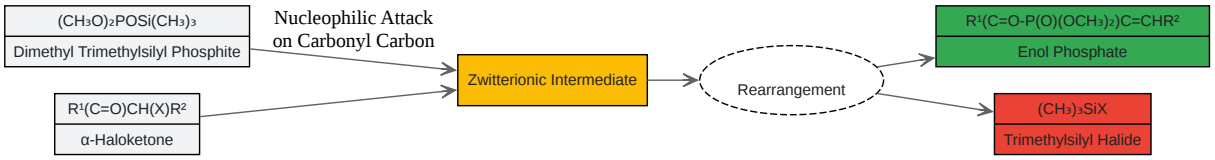
The Perkow Reaction

A prominent application of **dimethyl trimethylsilyl phosphite** is in the Perkow reaction, which involves the reaction of a trialkyl phosphite with a haloketone to yield a vinyl phosphate.

Mechanism of the Perkow Reaction:

The reaction proceeds through a nucleophilic attack of the phosphite on the carbonyl carbon of the haloketone. This is followed by a rearrangement and elimination of a trimethylsilyl halide to form the enol phosphate product.

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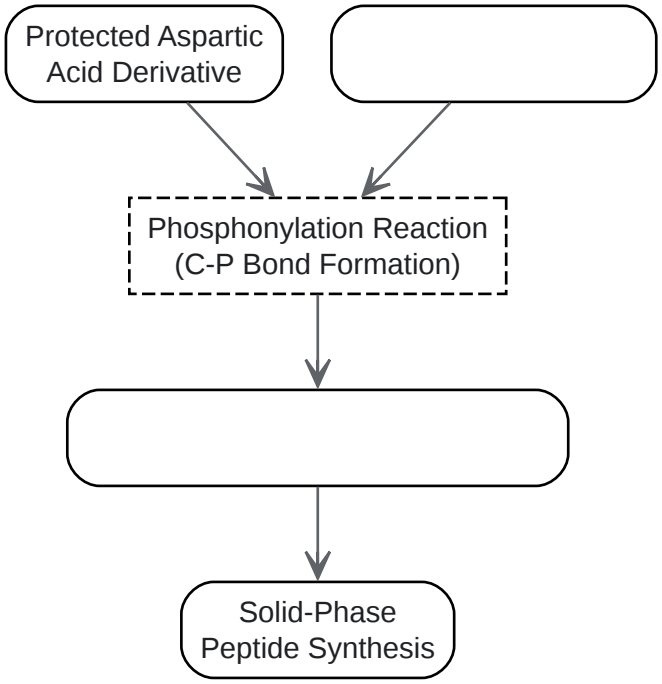
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Mechanism of the Perkow Reaction.

Synthesis of Phosphoamino Acids

Dimethyl trimethylsilyl phosphite is a key reagent in the synthesis of protected phosphoamino acids, which are essential building blocks for the solid-phase synthesis of phosphopeptides. For instance, it is used to create the C-P bond in the synthesis of Fmoc-Abu(PO_3Me_2)-OH, a protected form of 4-phosphono-2-aminobutanoic acid. The reaction involves the treatment of a suitable precursor, such as a protected aspartic acid derivative, with **dimethyl trimethylsilyl phosphite**.

Conceptual Workflow for Phosphoamino Acid Synthesis:



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Workflow for Phosphoamino Acid Synthesis.

Safety and Handling

Dimethyl trimethylsilyl phosphite is a flammable liquid and is corrosive, causing severe skin burns and eye damage. It is also moisture-sensitive. Therefore, it should be handled with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

- Personal Protective Equipment: Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture and air.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from sources of ignition and moisture. Recommended storage temperature is 2-8 °C.

Conclusion

Dimethyl trimethylsilyl phosphite is a valuable and reactive intermediate in organic phosphorus chemistry. Its well-defined physicochemical properties and predictable reactivity make it an important tool for the synthesis of a variety of target molecules, including vinyl phosphates and complex phosphoamino acids. A thorough understanding of its synthesis, handling, and reaction mechanisms is essential for its safe and effective use in research and development.

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